

Application Note: Wet Granulation Protocol for High-Dose Balsalazide Disodium Tablet Manufacturing

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Compound of Interest

Compound Name: *Balsalazide disodium salt hydrate*

Cat. No.: *B12055135*

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Introduction & Mechanistic Rationale

Balsalazide disodium is a colon-specific prodrug of mesalamine (5-aminosalicylic acid) utilized in the management of mildly to moderately active ulcerative colitis. While historically administered as 750 mg immediate-release capsules, the high dosing regimen (up to 6.75 g/day) results in a high pill burden. To optimize patient compliance, an 1100 mg high-dose tablet formulation has been engineered.

Micromeritic Challenges & The Case for Wet Granulation: Formulating an 1100 mg tablet presents significant physical challenges. The Active Pharmaceutical Ingredient (API) constitutes over 95% of the core tablet weight. At this loading, the intrinsic properties of the API—specifically its poor flow kinetics, high cohesiveness, and low plasticity—dominate the blend. Direct compression is physically unfeasible because compensating for these defects would require large volumes of dry binders and glidants, resulting in a tablet mass exceeding 1.5 grams (which is unswallowable).

Wet granulation circumvents this by using a liquid binder to form liquid bridges between API particles, which harden into solid bridges upon drying. This process densifies the powder bed,

dramatically improves flowability, and enhances plastic deformation during compression while keeping the excipient footprint strictly below 5% w/w .

Formulation Composition

The following table summarizes the quantitative composition required to manufacture the 1100 mg core tablet and its subsequent film coating.

Table 1: Quantitative Composition of Balsalazide Disodium 1100 mg Tablets

Component	Functional Category	Amount per Tablet (mg)	% w/w (Core)
Balsalazide Disodium, Dihydrate	Active Pharmaceutical Ingredient	1100.0	95.40%
Hypromellose	Polymeric Binder / Granulation Aid	36.0	3.12%
Magnesium Stearate (Vegetable)	Boundary Lubricant	17.0	1.48%
Total Core Weight	1153.0	100.00%	
Opadry II Yellow (#Y-22-12553)	Film Coating (Aesthetic & Moisture Barrier)	35.0	-
Total Coated Weight	1188.0	-	

Experimental Protocol: Step-by-Step Methodology

This protocol outlines the manufacturing workflow. Every stage is designed as a self-validating system, ensuring that critical quality attributes (CQAs) are met before progressing to the next unit operation.

Phase 1: Dispensing and Dry Mixing

- Accurately weigh 1100 parts of Balsalazide Disodium and 36 parts of Hypromellose.

- Transfer the powders into a low-shear planetary mixer.
- Dry mix for 5 minutes to ensure a homogenous distribution of the Hypromellose binder within the API bed.

Phase 2: Wet Granulation

Causality: A low-shear planetary mixer is specifically selected over a high-shear granulator. High-shear processing risks over-densifying the high-API granules, which severely retards fluid ingress and delays tablet disintegration in the gastrointestinal tract . 4. Initiate the planetary mixer at low speed. 5. Gradually atomize Purified Water (granulation fluid) onto the powder bed. 6. Continue massing until the powder achieves a cohesive, snow-ball-like consistency (the critical "wet mass" endpoint). 7. Pass the wet mass through a coarse 8-mesh screen to break up large agglomerates, thereby increasing the surface area for efficient moisture evaporation.

Phase 3: Tray Drying

- Spread the wet granules evenly onto stainless steel trays.
- Dry in a forced-air convection oven set to 50°C.
- Self-Validation Check (Moisture Content): Periodically sample the granules and measure the Loss on Drying (LOD) using a halogen moisture analyzer. Halt the drying process only when the LOD is

2.0%. Causality: An LOD strictly

2.0% is required. Residual moisture > 2.0% acts as an excessive plasticizer, causing the granules to stick to the punch faces during compression (picking/sticking). Conversely, bone-dry granules (LOD < 0.5%) lack plasticity, leading to tablet capping and high friability.

Phase 4: Milling

- Pass the dried granules through a Fitzpatrick mill (FitzMill) fitted with a #2AA mesh stainless steel screen .
- Operate the mill with knives forward at medium speed. Causality: This specific milling configuration normalizes the particle size distribution (PSD), eliminating fines and oversized granules. A tight PSD is critical to prevent segregation during the final blending stage.

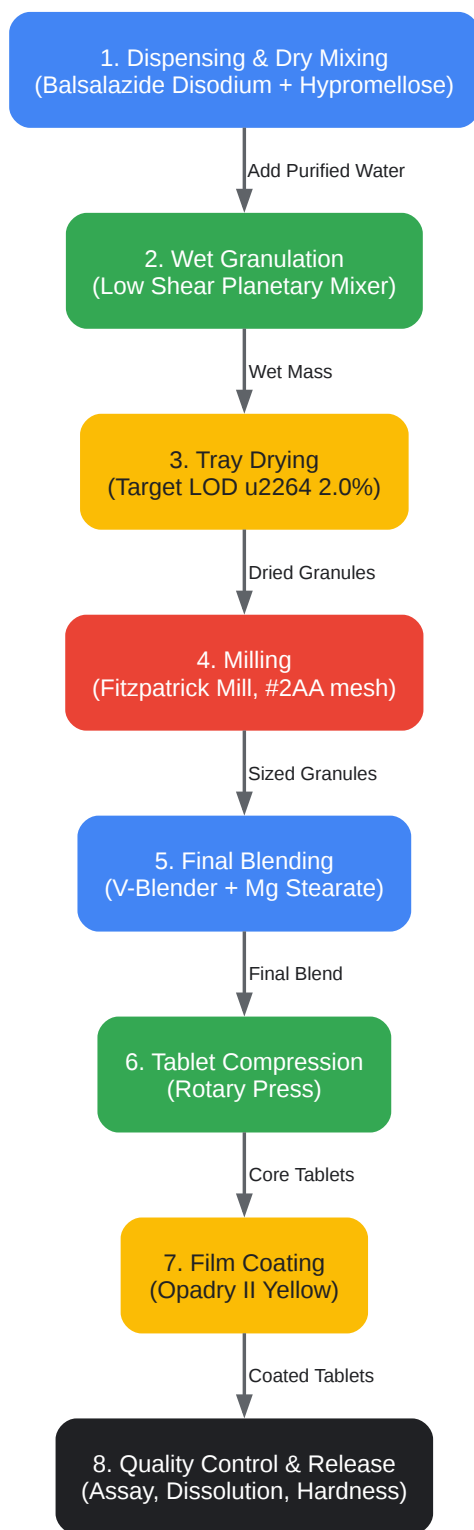
Phase 5: Final Blending & Lubrication

- Transfer the sized granules into a V-blender.
- Screen the Magnesium Stearate (17 parts) through a 30-mesh sieve to remove lumps, and add it to the V-blender.
- Blend for exactly 3 to 5 minutes. Causality: Magnesium stearate is a hydrophobic boundary lubricant. Over-blending will coat the granules too thoroughly, drastically reducing the tablet's tensile strength and artificially delaying the dissolution profile.

Phase 6: Compression & Coating

- Compress the final blend using a rotary tablet press equipped with modified oval tooling (necessary to accommodate the large 1153 mg core volume).
- Self-Validation Check (Mechanical Integrity): Test core tablets for hardness (Target: 15–20 kP) and friability (< 0.5% w/w). Sufficient mechanical strength is mandatory to withstand the tumbling forces of the pan coater.
- Transfer the validated core tablets to a perforated pan coater.
- Apply an aqueous dispersion of Opadry II Yellow until a theoretical weight gain of ~3.0% (35 mg/tablet) is achieved.

Process Workflow Diagram



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Workflow diagram of the wet granulation and tablet manufacturing process for Balsalazide Disodium.

References

- Title: WO2007025146A2 - Balsalazide formulations and manufacture and use thereof
Source: Google Patents URL
- Title: EP2586427A2 - Balsalazide formulations and manufacture thereof Source: Google Patents URL
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